

molecular weight of Pss-octa((3-propylglycidylether)dimethylsiloxy)

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Compound of Interest

Compound Name: Pss-octa((3-propylglycidylether)dimethylsiloxy)

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An In-Depth Technical Guide to Pss-octa((3-propylglycidylether)dimethylsiloxy)

This technical guide provides a comprehensive overview of Pss-octa((3-propylglycidylether)dimethylsiloxy), a member of the Polyhedral Oligomeric Silsesquioxane (POSS) family of molecules. POSS compounds are nano-sized, cage-like structures that represent a unique class of hybrid organic-inorganic materials.[1][2] This specific molecule features a rigid inorganic silica core functionalized with eight organic arms, each terminating in a reactive glycidyl ether (epoxide) group.[3] The presence of these eight reactive sites makes it a potent building block for creating highly crosslinked polymer networks, offering significant enhancements in material properties.[3][4] This document is intended for researchers, scientists, and professionals in materials science and polymer chemistry.

Physicochemical and Quantitative Data

The key quantitative properties of Pss-octa((3-propylglycidylether)dimethylsiloxy) are summarized in the table below. This data is essential for stoichiometric calculations in synthesis and for predicting its behavior in formulations.

Property	Value	Reference
Molecular Weight	~1931.1 g/mol	[3][5][6]
Molecular Formula	C ₆₄ H ₁₃₆ O ₃₆ Si ₁₆	[5][7]
CAS Number	136864-48-7	[3]
Systematic Name	Pentacyclo[9.5.1.13,9.15,15.17,13]octasiloxane, 1,3,5,7,9,11,13,15-octakis[[dimethyl[3-(2-oxiranylmethoxy)propyl]silyl]oxy]-	[3]
Density	1.150 g/mL at 25 °C	[7]
Refractive Index	n _{20/D} 1.459	[7]
Structure	Octafunctional cage silsesquioxane with glycidyl ether groups	[3]

Experimental Protocols

While a specific, peer-reviewed synthesis protocol for this exact molecule is not readily available, a standard and well-established method for creating such functionalized POSS is through the hydrosilylation of an appropriate POSS-hydride precursor.[8][9]

Protocol 1: Synthesis via Hydrosilylation

This protocol describes a generalized method for synthesizing Pss-octa((3-propylglycidylether)dimethylsiloxy) based on the hydrosilylation of octakis(hydridodimethylsiloxy) octasilsesquioxane with allyl glycidyl ether.

Materials:

- Octakis(hydridodimethylsiloxy) octasilsesquioxane (POSS precursor)
- Allyl glycidyl ether (functionalizing agent)

- Platinum catalyst (e.g., Karstedt's or Speier's catalyst)[8]
- Anhydrous toluene (reaction solvent)
- Inert gas (Nitrogen or Argon)

Procedure:

- Preparation: In a Schlenk flask equipped with a magnetic stir bar and condenser, dissolve octakis(hydridodimethylsiloxy) octasilsesquioxane in anhydrous toluene under an inert atmosphere.
- Reagent Addition: Add a slight molar excess (e.g., 1.2 equivalents per Si-H group) of allyl glycidyl ether to the solution.
- Catalysis: Introduce a catalytic amount of a platinum catalyst (typically 10-50 ppm Pt relative to the Si-H molar content).
- Reaction: Heat the mixture to a moderate temperature (e.g., 45-60 °C) and stir for 24-48 hours. The reaction progress can be monitored by FTIR spectroscopy by observing the disappearance of the Si-H stretching band around 2140 cm^{-1} .
- Purification: Once the reaction is complete, cool the mixture to room temperature. The solvent and any excess allyl glycidyl ether can be removed under reduced pressure (vacuum). The resulting product, a viscous liquid, may be used directly or further purified if necessary.

Protocol 2: Structural and Thermal Characterization

1. Fourier-Transform Infrared (FTIR) Spectroscopy:

- Objective: To confirm the addition of the glycidyl ether groups and the consumption of the Si-H precursor.
- Methodology: Acquire an FTIR spectrum of the final product. Key spectral features to confirm are the disappearance of the Si-H peak ($\sim 2140 \text{ cm}^{-1}$) from the precursor and the appearance of characteristic peaks for the propylglycidylether group, including C-H

stretching ($\sim 2870\text{-}2960\text{ cm}^{-1}$), the Si-O-Si cage structure ($\sim 1100\text{ cm}^{-1}$), and the epoxide ring ($\sim 910\text{ cm}^{-1}$).^[2]

2. Nuclear Magnetic Resonance (NMR) Spectroscopy:

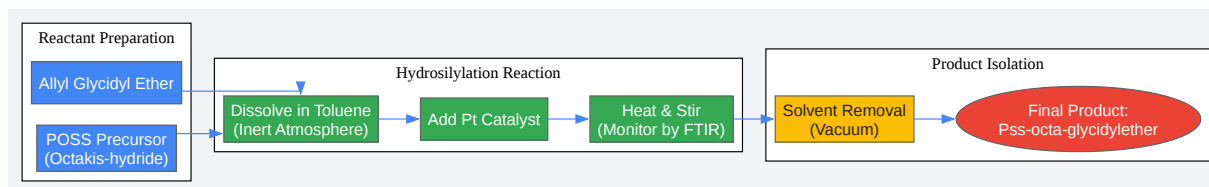
- Objective: To provide detailed structural confirmation.
- Methodology: Dissolve the sample in a suitable deuterated solvent (e.g., CDCl_3).
 - ^1H NMR: Should show signals corresponding to the protons on the propyl chain, the glycidyl ether group, and the dimethylsilyl groups.
 - ^{29}Si NMR: Should confirm the silicon environments, typically showing two main signals: one for the silicon atoms in the central T_8 cage ($\text{SiO}_{1.5}$) and another for the silicon atoms in the dimethylsiloxy arms.^[8]

3. Thermogravimetric Analysis (TGA):

- Objective: To evaluate the thermal stability of the material.
- Methodology: Heat a small sample of the material on a TGA balance under a controlled atmosphere (e.g., nitrogen or air) while monitoring weight loss as a function of temperature. The initial decomposition temperature is a key indicator of thermal stability. The incorporation of a POSS core typically enhances the thermal stability of materials.^[10]

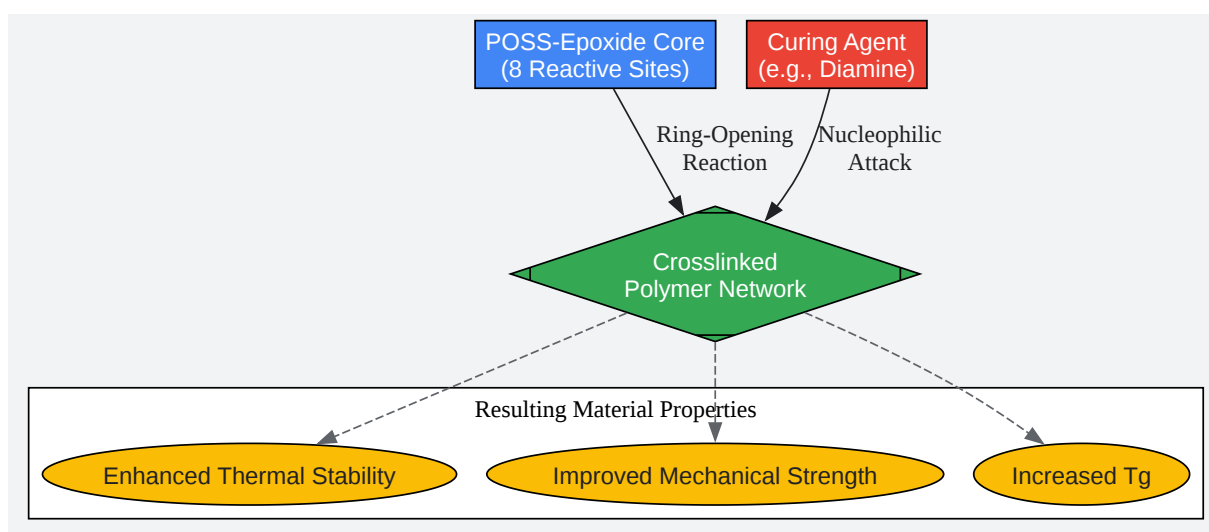
Visualized Workflows and Reaction Pathways

The following diagrams, generated using DOT language, illustrate key processes related to Pss-octa((3-propylglycidylether)dimethylsiloxy).



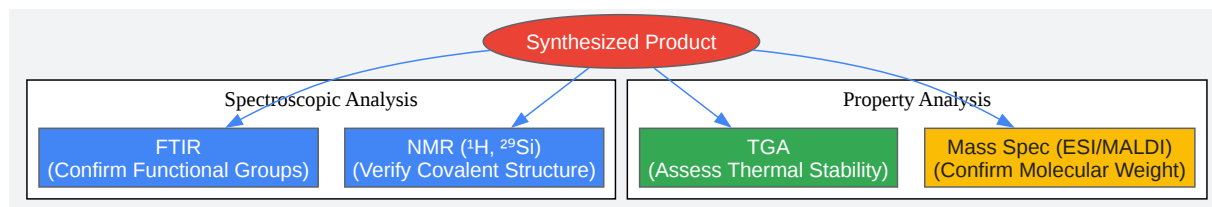
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Figure 1: Generalized workflow for the synthesis of Pss-octa((3-propylglycidylether)dimethylsiloxy).



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Figure 2: Reaction pathway for curing POSS-epoxide with an amine agent to form a network.



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Figure 3: Logical workflow for the characterization of the synthesized POSS molecule.

Applications and Mechanism of Action

The primary utility of Pss-octa((3-propylglycidylether)dimethylsiloxyl) lies in its role as a nano-sized crosslinking agent and reinforcing additive for polymer systems, especially epoxy resins. [4][11]

- **Mechanism of Reinforcement:** When incorporated into a polymer matrix, the rigid 1-3 nm inorganic core acts as a nanoscale reinforcement, improving properties such as modulus, hardness, and thermal stability.[2][12] The flexible organic arms ensure compatibility and covalent bonding with the host polymer matrix, preventing phase separation that can occur with simple nanoparticle fillers.[11]
- **Crosslinking:** The eight reactive epoxide groups can participate in curing reactions with amines, anhydrides, or other agents. This creates a high density of crosslinks, which can significantly increase the glass transition temperature (Tg) and storage modulus of the resulting material.[13]
- **Coatings and Nanocomposites:** Its addition to epoxy coatings has been shown to improve corrosion resistance, thermal properties, and mechanical durability.[4][11] The POSS molecules can create a more tortuous path for the diffusion of corrosive agents and enhance the overall barrier properties of the coating.[4]

Conclusion

Pss-octa((3-propylglycidylether)dimethylsiloxy) is a highly functionalized nanomaterial with significant potential in advanced materials science. Its hybrid structure, combining a rigid inorganic core with eight reactive organic functionalities, makes it an effective additive for enhancing the thermomechanical properties and durability of a wide range of polymer systems. The detailed protocols and workflows provided in this guide offer a foundational understanding for researchers looking to synthesize, characterize, and apply this versatile molecule in the development of next-generation composites and coatings.

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